

# 7,7'-Ureylenebis(4-hydroxy-2-naphthalenesulfonic acid) chemical identification

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**Compound Focus:** 4,4'-Dihydroxy-7,7'-ureylenedi(naphthalene-2-sulphonic acid)

CAS No.: 134-47-4

Cat. No.: S546441

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## Chemical Identification & Properties

This compound is a symmetric bis-naphthalenesulfonic acid derivative, also widely known as **J Acid Urea** or **Carbonyl J Acid** [1] [2] [3].

Property	Detail
CAS Registry Number	134-47-4 [1] [2] [3]
Related CAS (Disodium Salt)	20324-87-2 [1]
IUPAC Name	4-hydroxy-7-[(5-hydroxy-7-sulfonaphthalen-2-yl)carbamoylamino]naphthalene-2-sulfonic acid [1] [2]
Molecular Formula	C <sub>21</sub> H <sub>16</sub> N <sub>2</sub> O <sub>9</sub> S <sub>2</sub> [4] [1] [2]
Molecular Weight	504.49 g/mol [1] [2] [3]
EC Number	205-142-9 [2] [5] [3]

Property	Detail
Appearance	Grey-white to solid powder [1] [6]
Density	1.798 ± 0.06 g/cm <sup>3</sup> [1]

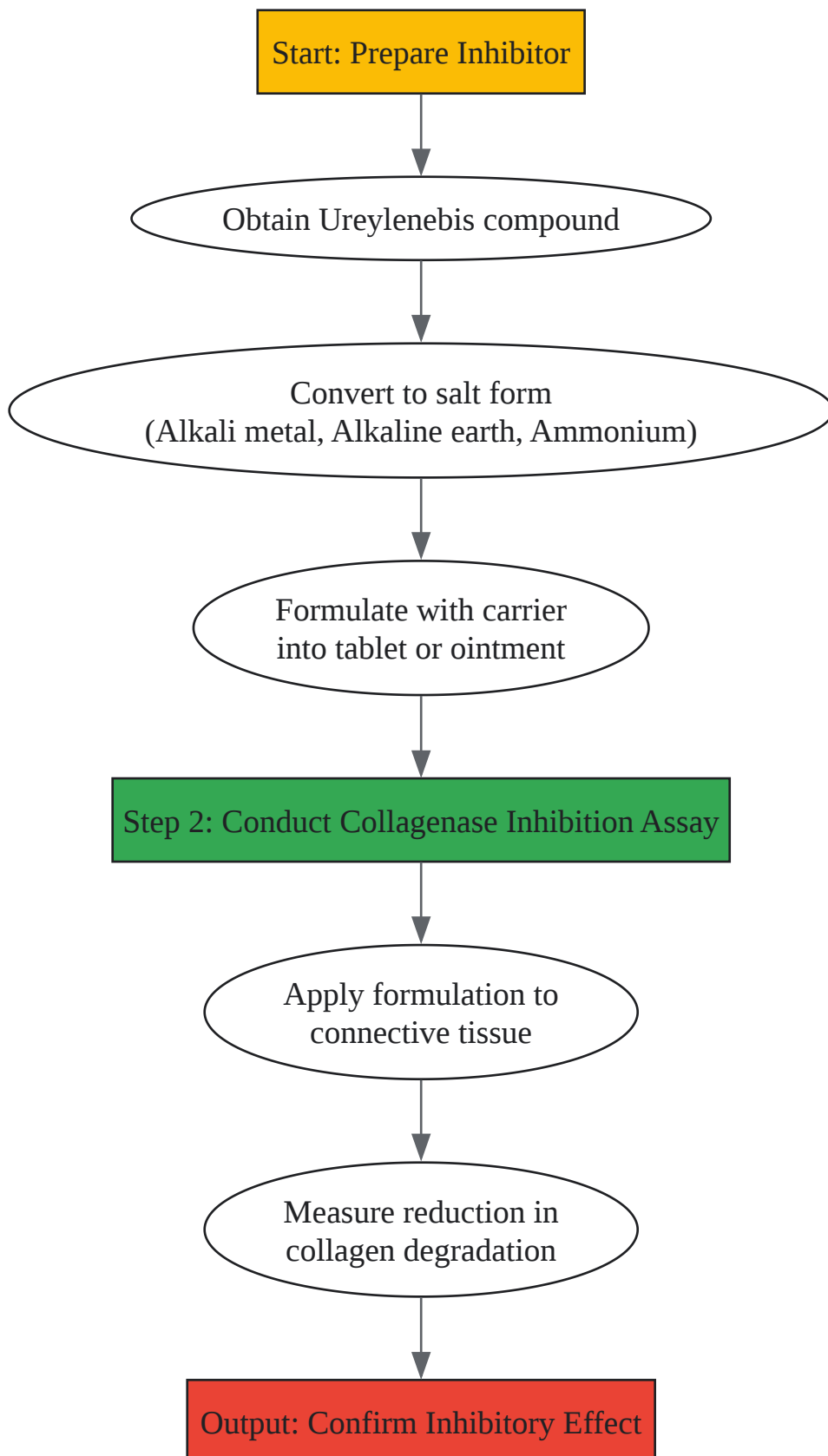
## Biological Activity & Applications

J Acid Urea, referenced as **AMI-1**, is identified as a biologically active inhibitor with two primary applications.

Application Area	Target / Function	Key Experimental Data
Enzyme Inhibition	Protein Arginine N-Methyltransferase (PRMT)	IC <sub>50</sub> of <b>8.81 μM</b> for PRMT1; IC <sub>50</sub> of <b>3.04 μM</b> for Hmt1p in vitro [1].
Enzyme Inhibition	Collagenase	Used as an active ingredient in collagenase inhibitors for treating connective tissue diseases [7].

## Experimental Protocol for Collagenase Inhibition

The following methodology for evaluating collagenase inhibitory activity is derived from a patent [7]. The workflow involves preparing the test compound and then assaying its activity.



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## Procedure Details

- **Inhibitor Preparation:** The technical-grade J Acid Urea is purified and converted into a water-soluble or physiologically acceptable salt. The patent notes that suitable salts include those of alkali metals (e.g., sodium), alkaline earth metals, or ammonium. The salt is then mixed with a nontoxic, solid carrier and processed into tablets, or mixed with a base to form an ointment [7].
- **Inhibition Assay:** The formulated inhibitor is applied to connective tissue. The efficacy of the compound in preventing collagen degradation is then determined by measuring the reduction in collagenase activity, confirming its role in treating connective tissue disorders [7].

## Pharmaceutical-Grade Specifications

For research and development purposes, commercial suppliers provide the compound with the following specifications [6]:

Parameter	Specification
Content (Assay)	80% min.
Free J Acid	0.2% max. (HPLC)
Insoluble Matter	0.2% max.
Chloride	5% max.

## Conclusion

Based on the search results, 7,7'-Ureylenebis(4-hydroxy-2-naphthalenesulfonic acid) is a well-characterized compound with dual applications as a dye intermediate and a biological inhibitor. Key information on its chemical identity and in vitro enzymatic activity is available. Please note that the experimental protocol for collagenase inhibition is based on a patent from the 1980s, and modern laboratory practices may have evolved.

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## References

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